

A Technical Guide to the Spectroscopic Characterization of 1-amino-N-methylcyclohexanecarboxamide

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Compound of Interest

Compound Name: 1-amino-N-methylcyclohexanecarboxamide

CAS No.: 90152-17-3

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Abstract

This technical guide provides a detailed analysis of the key spectroscopic features of **1-amino-N-methylcyclohexanecarboxamide** ($C_8H_{16}N_2O$, Mol. Wt.: 156.23 g/mol) [1]. As a bifunctional molecule incorporating a quaternary amino acid scaffold, its unambiguous structural confirmation is paramount for its application in pharmaceutical research and synthetic chemistry. This document outlines the theoretical principles and practical methodologies for acquiring and interpreting its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. While direct experimental spectra for this specific compound are not widely published, this guide synthesizes data from structurally analogous compounds and foundational spectroscopic principles to present a robust, predictive analysis for researchers and drug development professionals.

Molecular Structure and Spectroscopic Overview

The structure of **1-amino-N-methylcyclohexanecarboxamide** features a cyclohexane ring with two substituents attached to the same quaternary carbon (C1): a primary amine (-NH_2) and a secondary N-methylcarboxamide group (-C(=O)NHCH_3). This unique arrangement dictates a specific and predictable spectroscopic signature.

- NMR Spectroscopy will be essential for mapping the carbon and proton framework, confirming the connectivity of the N-methyl group and the diastereotopic nature of the cyclohexyl protons.
- IR Spectroscopy will serve to identify the key functional groups, namely the primary amine and the secondary amide, through their characteristic vibrational frequencies.
- Mass Spectrometry will confirm the molecular weight and provide structural information through predictable fragmentation pathways, primarily driven by the amine and amide moieties.

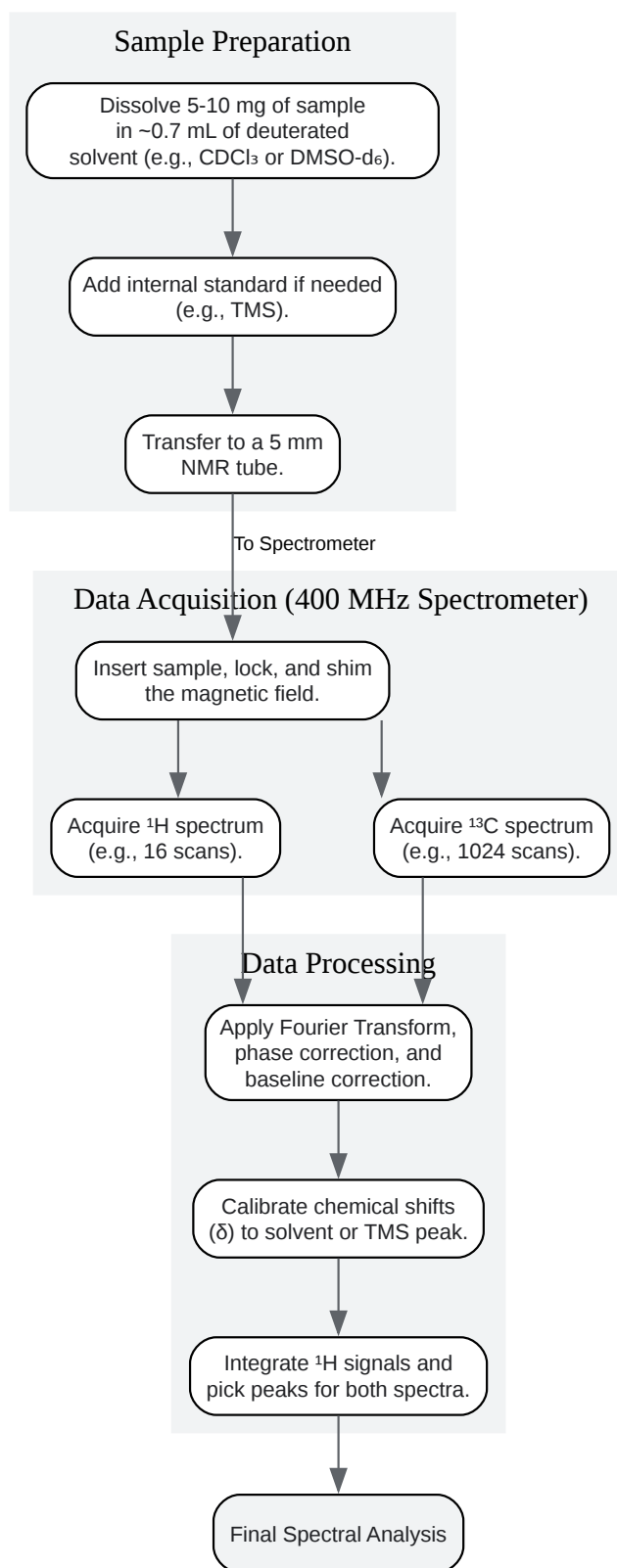
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of **1-amino-N-methylcyclohexanecarboxamide** in solution. High-resolution ^1H and ^{13}C NMR are fundamental for structural verification.

Experimental Protocol: NMR Spectrum Acquisition

A standardized protocol ensures reproducibility and accuracy. The following outlines the key steps for acquiring high-quality NMR data.

Workflow for NMR Analysis



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Caption: Standard workflow for NMR sample preparation, data acquisition, and processing.

Causality in Protocol Design:

- **Solvent Choice:** Deuterated chloroform (CDCl_3) is a common first choice due to its ability to dissolve a wide range of organic molecules. However, the primary amine and amide N-H protons may exchange with residual water or undergo rapid exchange, leading to broad signals. Dimethyl sulfoxide- d_6 (DMSO-d_6) is an excellent alternative as it forms hydrogen bonds, slowing down N-H exchange and resulting in sharper, more easily identifiable peaks for these groups.
- **Internal Standard:** Tetramethylsilane (TMS) is the standard reference (δ 0.00 ppm) for non-aqueous solvents, providing a sharp singlet for accurate calibration.

Predicted ^1H NMR Spectral Analysis (400 MHz, DMSO-d_6)

The proton spectrum is predicted to show distinct signals corresponding to the N-methyl, cyclohexane, and N-H protons.

Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale & Notes
Cyclohexane (CH ₂)	1.20 - 1.80	Multiplet (m)	10H	Protons on the cyclohexane ring will overlap significantly, creating a complex multiplet. Their chemical environment is similar to that seen in related structures like methyl cyclohexanecarboxylate[2].
Amine (NH ₂)	~2.0 (variable)	Broad Singlet (br s)	2H	The chemical shift is highly dependent on concentration and temperature. The signal is typically broad due to quadrupole broadening from the ¹⁴ N nucleus and potential hydrogen exchange.
N-Methyl (CH ₃)	~2.60	Doublet (d)	3H	This signal appears as a doublet due to coupling with the adjacent amide

N-H proton ($^3J \approx 4.5$ Hz).

Amide (NH)

~7.50 (variable)

Quartet (q) or
Broad

1H

This proton's signal will be split into a quartet by the three protons of the N-methyl group. The signal may be broad, and its chemical shift is sensitive to solvent and concentration.

Predicted ^{13}C NMR Spectral Analysis (100 MHz, DMSO- d_6)

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon atoms in the molecule.

Carbon Assignment	Predicted δ (ppm)	Rationale & Notes
N-CH ₃	~26.0	The N-methyl carbon chemical shift is characteristic for secondary amides.
Cyclohexane (CH ₂)	22.0 - 35.0	Multiple peaks are expected for the five CH ₂ groups of the cyclohexane ring. The C2/C6 carbons will be in the ~35 ppm region, while C3/C5 and C4 will be further upfield. Similar patterns are observed in N-Methylcyclohexanecarboxamide[3].
Quaternary Carbon (C1)	~58.0	This carbon is attached to both a nitrogen (amine) and a carbonyl group, shifting it significantly downfield relative to the other aliphatic carbons.
Carbonyl (C=O)	~177.0	The amide carbonyl carbon resonates in a highly characteristic downfield region.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for confirming the presence of the key amine and amide functional groups.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

ATR-IR is a modern, convenient technique that requires minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or zinc selenide) is clean by wiping it with a solvent like isopropanol and running a background scan.

- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure using the anvil to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm^{-1} .
- **Processing:** The resulting spectrum of transmittance or absorbance versus wavenumber is analyzed for characteristic peaks.

Predicted IR Spectral Interpretation

The IR spectrum will be dominated by absorptions from the N-H and C=O bonds.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity	Rationale & Notes
N-H Stretch (Primary Amine)	3300 - 3400	Medium	A characteristic two-pronged peak (symmetric and asymmetric stretches) is expected for the -NH ₂ group.
N-H Stretch (Secondary Amide)	3250 - 3350	Medium, Sharp	A single, relatively sharp peak, distinct from the primary amine stretches. Its position indicates hydrogen bonding.
C-H Stretch (Aliphatic)	2850 - 2950	Strong	Strong absorptions from the C-H bonds of the cyclohexane ring and N-methyl group.
C=O Stretch (Amide I Band)	1640 - 1680	Strong	This is one of the most intense and reliable peaks in the spectrum, confirming the presence of the secondary amide.
N-H Bend (Amide II Band)	1520 - 1570	Medium-Strong	This peak arises from a combination of N-H bending and C-N stretching and is characteristic of secondary amides.

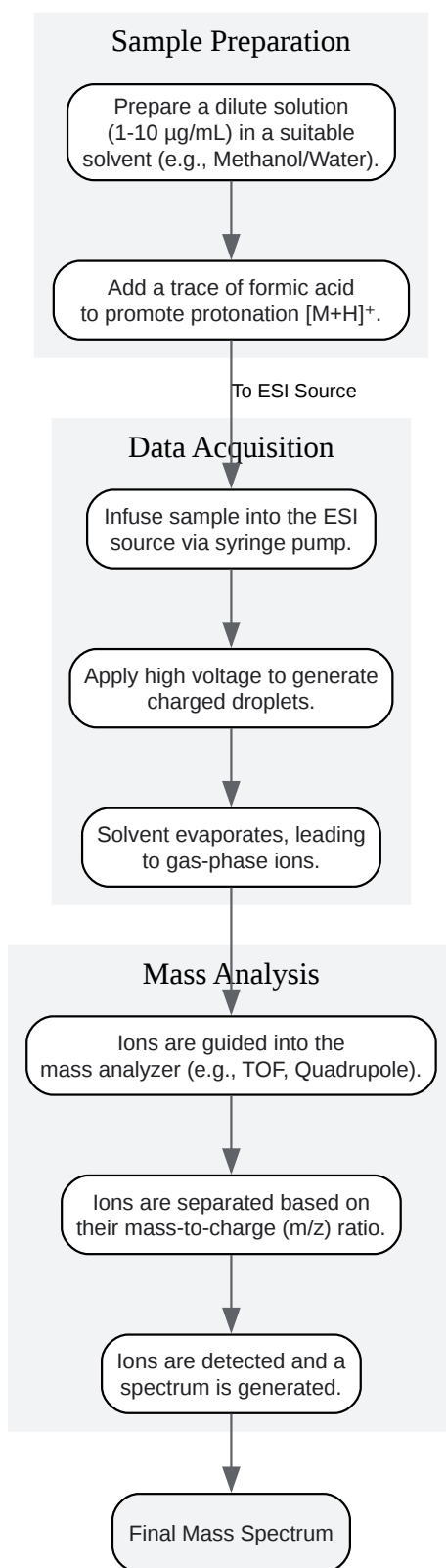
Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural clues based on its fragmentation pattern under ionization.

Experimental Protocol: Electrospray Ionization (ESI)-MS

ESI is a "soft" ionization technique ideal for polar molecules like **1-amino-N-methylcyclohexanecarboxamide**, as it typically keeps the molecular ion intact.

Workflow for ESI-MS Analysis



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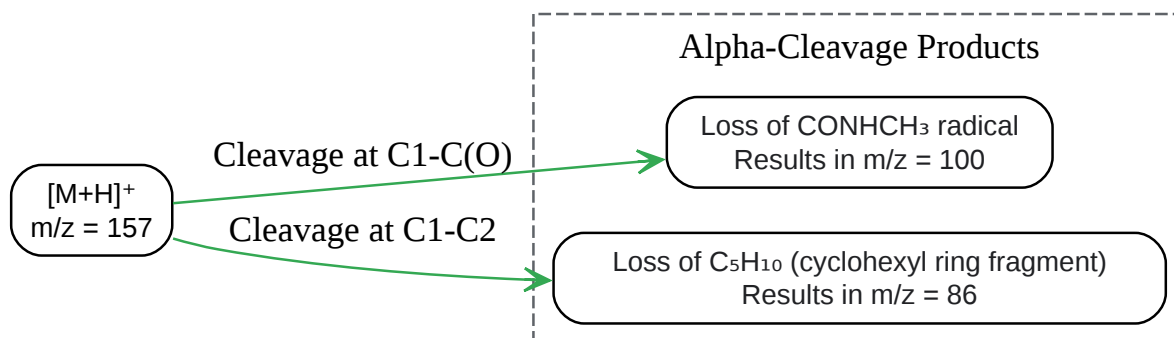
Caption: General workflow for Electrospray Ionization Mass Spectrometry (ESI-MS).

Predicted Mass Spectrum and Fragmentation Analysis

The analysis will be performed in positive ion mode, detecting the protonated molecule $[M+H]^+$.

- **Molecular Ion Peak:** The primary observation will be the protonated molecular ion at an m/z of 157.13. This confirms the molecular weight of the parent compound (156.23 g/mol)[\[1\]](#)[\[4\]](#).
- **Key Fragmentation Pathways:** While ESI is a soft technique, some fragmentation can be induced. The most likely fragmentation pathway involves an alpha-cleavage, a characteristic process for amines and amides[\[5\]](#)[\[6\]](#)[\[7\]](#). The charge is stabilized by the nitrogen atom.

Predicted Alpha-Cleavage Fragmentation



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Caption: Predicted major fragmentation pathways for $[M+H]^+$ of the target molecule.

- **Cleavage adjacent to the amine:** The bond between the quaternary carbon (C1) and the carbonyl carbon is a likely point of cleavage. This would result in the loss of the neutral radical $\bullet\text{CONHCH}_3$ (58 Da), leading to a prominent fragment ion at $m/z = 100$. This fragment corresponds to the protonated 1-aminocyclohexane cation.
- **Cleavage of the ring:** Alpha-cleavage can also occur at the C1-C2 bond of the cyclohexane ring. This would lead to the formation of a stabilized acyclic iminium ion. A common fragmentation for cyclohexylamines is the loss of the side chain to form a fragment corresponding to the ring itself, or cleavage within the ring, often leading to a fragment at $m/z = 86$ [\[6\]](#).

Integrated Spectroscopic Analysis

The true power of spectroscopic characterization lies in the integration of data from all three techniques.

- MS confirms the elemental composition and molecular weight ($C_8H_{16}N_2O$, 156.23 g/mol).
- IR confirms the presence of the essential primary amine ($-NH_2$) and secondary amide ($-CONH-$) functional groups.
- ^{13}C NMR confirms the presence of 8 unique carbon environments, including the characteristic quaternary, carbonyl, and N-methyl carbons.
- 1H NMR confirms the ratio and connectivity of all protons, most notably showing the coupling between the amide N-H and the N-methyl protons, providing definitive proof of the $-NHCH_3$ moiety.

Together, these techniques provide a self-validating system for the unambiguous structural confirmation of **1-amino-N-methylcyclohexanecarboxamide**, ensuring its identity and purity for any subsequent scientific application.

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